

Physical and chemical properties of adenine monohydrochloride hemihydrate

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Compound of Interest

Adenine monohydrochloride
hemihydrate

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Adenine Monohydrochloride Hemihydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of adenine monohydrochloride hemihydrate. The information is curated to support research, scientific analysis, and drug development activities by presenting key data in a structured format, detailing experimental methodologies, and illustrating relevant biochemical context.

Physicochemical Properties

Adenine monohydrochloride hemihydrate is the hydrochloride salt of adenine, a fundamental purine nucleobase. The inclusion of hydrochloric acid enhances its solubility in aqueous solutions, a often desirable characteristic in experimental and pharmaceutical contexts.

General Properties



Property	Value	Source
CAS Number	6055-72-7	[1](INVALID-LINK)
Molecular Formula	C₅H₅N₅ · HCl · ½H₂O	[2](INVALID-LINK)
Molecular Weight	180.60 g/mol	[2](INVALID-LINK)
Appearance	White to off-white crystalline powder	[3](4INVALID-LINK
Storage	Room temperature, in a dark, inert atmosphere	[5](INVALID-LINK)

Solubility and Melting Point

Property	Value	Source
Solubility in Water	50 mg/mL	[3](4INVALID-LINK
Melting Point	289-291 °C (decomposes)	[5](INVALID-LINK)

Acidity

The pKa values of adenine are crucial for understanding its ionization state at different pH levels. As adenine monohydrochloride is the salt of a weak base and a strong acid, its solution will be acidic. The relevant pKa values for the protonated form of adenine are provided below.

Property	Value	Source
рКаı	4.15 (at 25 °C)	[6](INVALID-LINK)
pKa ₂	9.80	[6](INVALID-LINK)

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and identification of **adenine monohydrochloride hemihydrate**.

Infrared (IR) Spectroscopy



The IR spectrum of **adenine monohydrochloride hemihydrate** will exhibit characteristic absorption bands corresponding to its functional groups. Key expected vibrations are detailed below.

Wavenumber (cm ⁻¹)	Assignment
3400-3100	N-H stretching (amine and imidazole)
3100-3000	C-H stretching (aromatic)
1670-1600	C=N and C=C stretching (purine ring), N-H bending
1600-1400	Purine ring vibrations
Below 1000	Out-of-plane bending vibrations

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule. The chemical shifts for adenine hydrochloride are presented as a close proxy.

¹H NMR (in DMSO-d₆)

Chemical Shift (ppm)	Assignment
~8.63	H8
~8.61	H2
~9.1	NH ₂
~9.5	NH (imidazole)

¹³C NMR (in DMSO-d₆)



Chemical Shift (ppm)	Assignment
~156.1	C4
~152.3	C2
~149.8	C6
~141.0	C8
~118.5	C5

UV-Vis Spectroscopy

The UV-Vis spectrum of adenine and its salts is characterized by strong absorption in the ultraviolet region due to the π -electron system of the purine ring. The position of the maximum absorption (λ max) is pH-dependent.

Condition	λmax (nm)
Acidic solution (pH 1)	~263
Neutral solution (pH 7)	~260

Experimental Protocols

Detailed methodologies for the characterization of **adenine monohydrochloride hemihydrate** are provided below.

Melting Point Determination

Methodology:

- Sample Preparation: A small amount of the dried adenine monohydrochloride hemihydrate powder is packed into a capillary tube to a height of 2-3 mm.
- Instrumentation: A calibrated melting point apparatus is used.
- Procedure: The capillary tube is placed in the heating block of the apparatus. The temperature is ramped at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected



melting point.

 Data Recording: The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting range.

FT-IR Spectroscopy

Methodology (KBr Pellet Method):

- Sample Preparation: 1-2 mg of adenine monohydrochloride hemihydrate is finely ground with approximately 200 mg of dry potassium bromide (KBr) in an agate mortar.
- Pellet Formation: The mixture is transferred to a pellet press and compressed under high pressure to form a transparent or translucent disc.
- Analysis: The KBr pellet is placed in the sample holder of an FT-IR spectrometer. A
 background spectrum of the empty sample holder is recorded first, followed by the spectrum
 of the sample.
- Data Acquisition: The spectrum is typically recorded in the range of 4000-400 cm⁻¹.

NMR Spectroscopy

Methodology:

- Sample Preparation: Approximately 5-10 mg of adenine monohydrochloride hemihydrate is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O) in an NMR tube.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used.
- Data Acquisition: ¹H and ¹³C NMR spectra are acquired using standard pulse sequences.
- Data Processing: The resulting free induction decay (FID) is Fourier transformed to obtain the frequency domain spectrum. Chemical shifts are referenced to an internal standard (e.g., TMS).

UV-Vis Spectroscopy

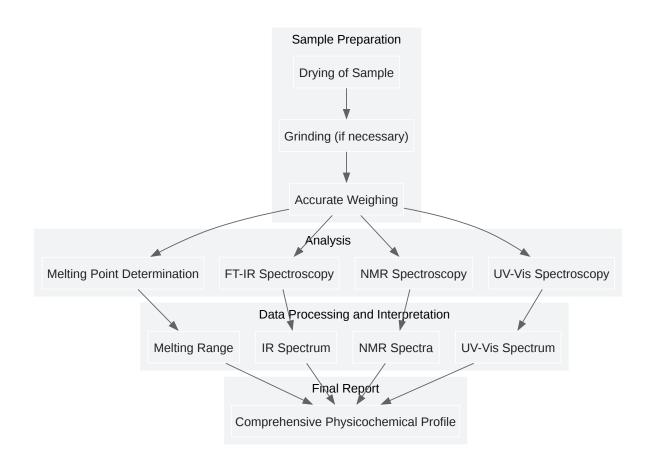
Methodology:



- Sample Preparation: A stock solution of **adenine monohydrochloride hemihydrate** is prepared in a suitable solvent (e.g., deionized water or a buffer of known pH). Serial dilutions are made to obtain solutions with absorbance values in the linear range of the spectrophotometer (typically 0.1-1.0).
- Instrumentation: A dual-beam UV-Vis spectrophotometer is used.
- Analysis: The spectrophotometer is blanked with the solvent. The absorbance of the sample solutions is then measured over a specific wavelength range (e.g., 200-400 nm).
- Data Analysis: The wavelength of maximum absorbance (λmax) is determined from the resulting spectrum.

Visualizations Experimental Workflow for Physicochemical Characterization





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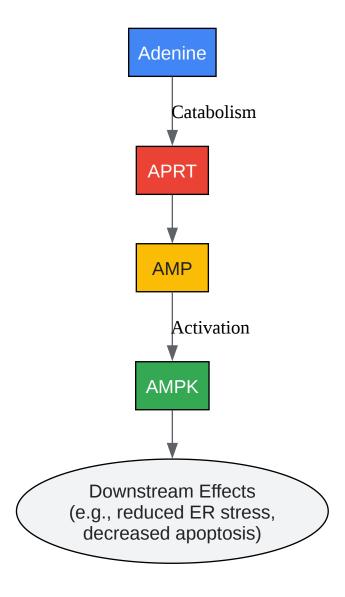
Caption: Workflow for the physicochemical characterization of **adenine monohydrochloride hemihydrate**.

Adenine's Role in AMPK Signaling Pathway

While **adenine monohydrochloride hemihydrate** is a salt form, in a physiological environment, the adenine moiety can participate in cellular signaling. One such pathway



involves the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.



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